

3,5-Bis-tert-butylsalicylic acid molecular weight and formula

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Compound of Interest

Compound Name: 3,5-Bis-tert-butylsalicylic acid

Cat. No.: B034957

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In-Depth Technical Guide: 3,5-Bis-tert-butylsalicylic Acid

This guide provides the fundamental molecular properties of **3,5-Bis-tert-butylsalicylic acid**, a substituted derivative of salicylic acid. The inclusion of two tert-butyl groups on the phenyl ring significantly influences its chemical characteristics and reactivity.

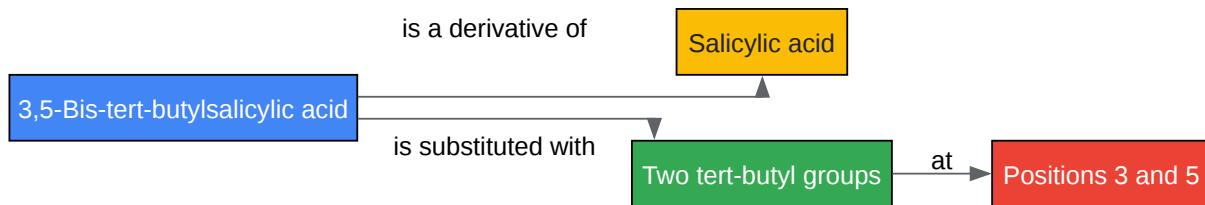
Core Molecular Data

The essential molecular information for **3,5-Bis-tert-butylsalicylic acid** is summarized in the table below. This data is fundamental for researchers and scientists in stoichiometry, analytical chemistry, and drug development.

Property	Value
Molecular Formula	C15H22O3[1][2]
Molecular Weight	250.34 g/mol [2]
Linear Formula	[((CH ₃) ₃ C)C ₆ H ₂ (OH)COOH][2]
CAS Number	19715-19-6[1][2][3]

Logical Relationship of Compound Name and Structure

The following diagram illustrates the relationship between the common name and the structural components of **3,5-Bis-tert-butylsalicylic acid**, providing a clear visual breakdown of the molecule's nomenclature.



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Caption: Nomenclature breakdown of **3,5-Bis-tert-butylsalicylic acid**.

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References

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